

RG-102240 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: RG-102240

Cat. No.: B15556819

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Application Notes and Protocols for RG-102240

For Researchers, Scientists, and Drug Development Professionals

Introduction

RG-102240 is a synthetic, non-steroidal ecdysone agonist that acts as a potent gene switch ligand. It is utilized as a transcription inducer in inducible gene expression systems, specifically those based on the ecdysone receptor (EcR). This system allows for the precise temporal and dose-dependent control of target gene expression in mammalian cells and tissues without eliciting significant off-target effects on endogenous gene expression. These characteristics make **RG-102240** an invaluable tool for functional genomics, drug discovery, and biopharmaceutical production.

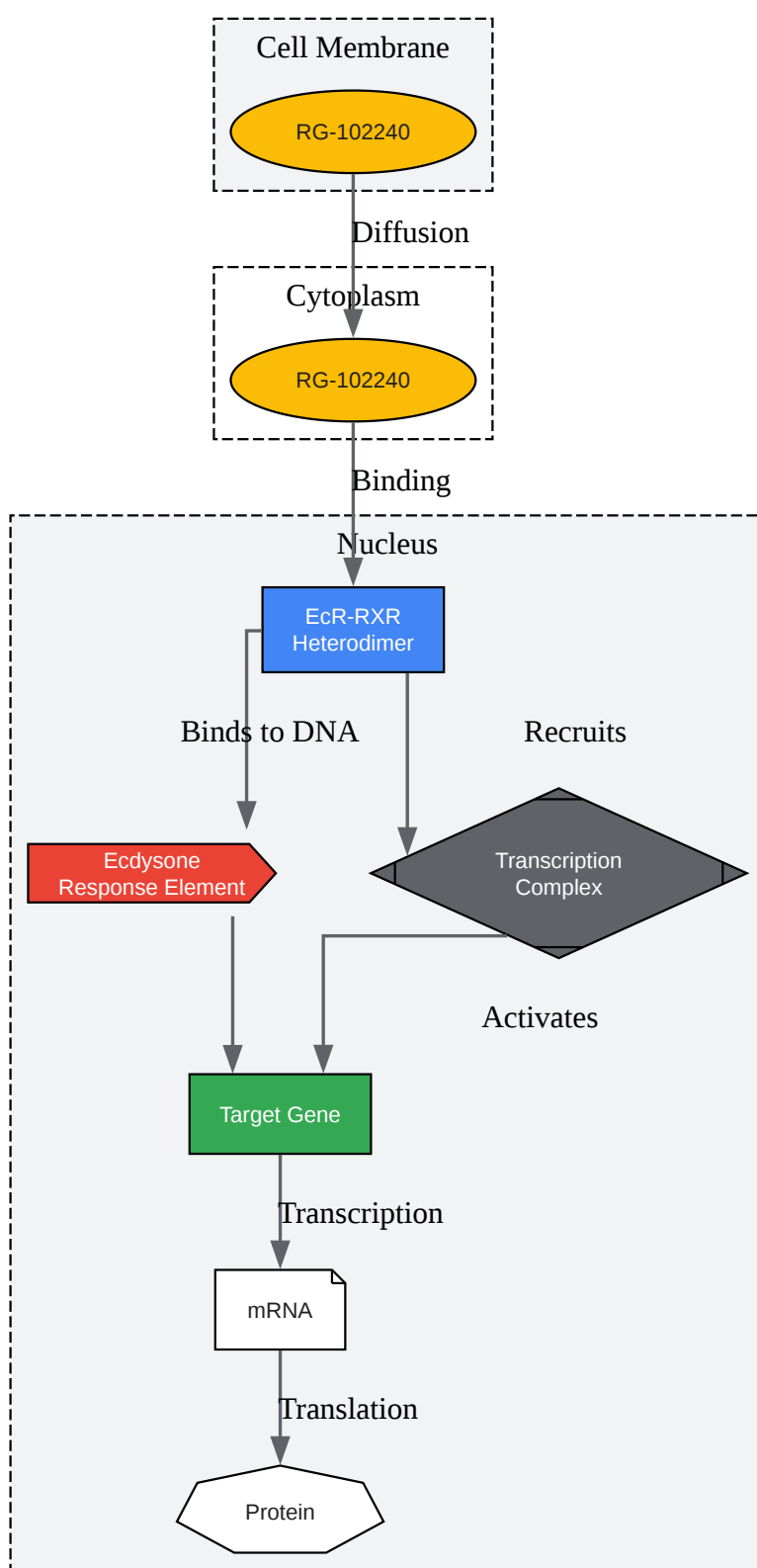
Data Presentation

Table 1: Solubility of RG-102240

Solvent	Solubility	Molar Mass (g/mol)
DMSO	Up to 100 mM ^[1]	382.5 ^[1]
Ethanol	Up to 100 mM ^[1]	382.5 ^[1]
Cell Culture Media	Insoluble (requires DMSO stock)	382.5 ^[1]

Signaling Pathway

RG-102240 functions as an activator of a chimeric ecdysone receptor complex. In this engineered system, the ecdysone receptor (EcR) is heterodimerized with the retinoid X receptor (RXR). This complex binds to a specific response element in the promoter region of a target gene. In the absence of a ligand, the receptor complex is inactive. Upon introduction, **RG-102240** binds to the ligand-binding domain of the EcR, inducing a conformational change that recruits transcriptional coactivators, leading to the initiation of target gene transcription.



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RG-102240 activated gene expression pathway.

Experimental Protocols

Preparation of RG-102240 Stock Solution

Materials:

- **RG-102240** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

Protocol:

- Calculate the required mass: To prepare a 10 mM stock solution of **RG-102240** (Molar Mass: 382.5 g/mol), weigh out 3.825 mg of the compound.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed **RG-102240** powder. For a 10 mM stock from 3.825 mg, add 1 mL of DMSO.
- Vortexing: Vortex the solution thoroughly until the **RG-102240** is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use.

General Protocol for Cell-Based Inducible Gene Expression Assay

This protocol provides a general guideline for using **RG-102240** to induce gene expression in a cell line stably expressing an ecdysone receptor-based system. Optimization of cell seeding density, **RG-102240** concentration, and induction time is recommended for each specific cell line and target gene.

Materials:

- Cells stably expressing the ecdysone receptor and the target gene under the control of an ecdysone-responsive promoter.

- Complete cell culture medium appropriate for the cell line.
- **RG-102240** stock solution (10 mM in DMSO).
- Multi-well cell culture plates.
- Standard cell culture equipment (incubator, biosafety cabinet, etc.).

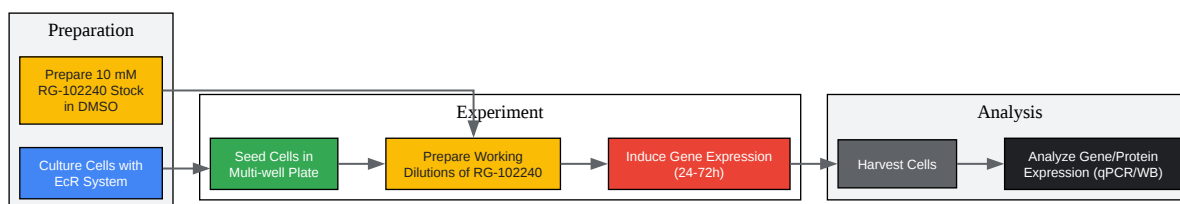
Protocol:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a multi-well plate at a density that will ensure they are in the logarithmic growth phase at the time of induction.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator overnight to allow for cell attachment.
- Preparation of Working Solutions:
 - Thaw an aliquot of the 10 mM **RG-102240** stock solution.
 - Prepare serial dilutions of the **RG-102240** stock solution in complete cell culture medium to achieve the desired final concentrations. It is crucial to ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.5% to avoid cytotoxicity.
- Induction of Gene Expression:
 - Aspirate the old medium from the cell culture plate.
 - Add the medium containing the desired concentrations of **RG-102240** to the respective wells. Include a vehicle control well containing medium with the same final concentration of DMSO as the highest **RG-102240** concentration used.

- Incubate the plate at 37°C in a humidified 5% CO₂ incubator for the desired induction period (e.g., 24, 48, or 72 hours).
- Analysis of Gene Expression:
 - Following the induction period, harvest the cells.
 - Analyze the expression of the target gene using appropriate methods such as quantitative PCR (qPCR) for mRNA levels or Western blotting or an appropriate functional assay for protein levels.

Experimental Workflow

The following diagram illustrates the general workflow for a cell-based assay using **RG-102240**.



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Workflow for **RG-102240** cell-based assay.

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References

- 1. rndsystems.com [rndsystems.com]

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